

Application Notes: Resact Concentration for Optimal Sperm Attraction

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Compound of Interest

Compound Name: *Resact*

Cat. No.: *B610446*

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Introduction

Resact, a 14-amino-acid peptide (Cys-Val-Thr-Gly-Ala-Pro-Gly-Cys-Val-Gly-Gly-Gly-Arg-Leu-NH₂) isolated from the egg jelly of the sea urchin *Arbacia punctulata*, is a potent chemoattractant that guides sperm to the egg.[1][2] It is a member of the sperm-activating peptides (SAPs) family and plays a crucial role in fertilization by stimulating sperm motility and directing their movement along a concentration gradient.[3][4] Understanding the optimal concentration and gradient of **Resact** is critical for research in reproductive biology, toxicology, and the development of fertility-related pharmaceuticals. These notes provide a summary of effective concentrations, the underlying signaling pathway, and detailed protocols for studying sperm chemotaxis in response to **Resact**.

The chemotactic response of *A. punctulata* sperm is remarkably sensitive; they can detect single molecules of **Resact** and respond to a concentration range spanning over six orders of magnitude.[5][6] The key to attraction is not a single optimal concentration but rather the sperm's ability to perceive a temporal and spatial gradient of the chemoattractant.[7]

Quantitative Data Summary

The effective concentration of **Resact** for inducing a chemotactic response in *A. punctulata* sperm has been characterized in various experimental setups. The following table summarizes key quantitative data from the literature.

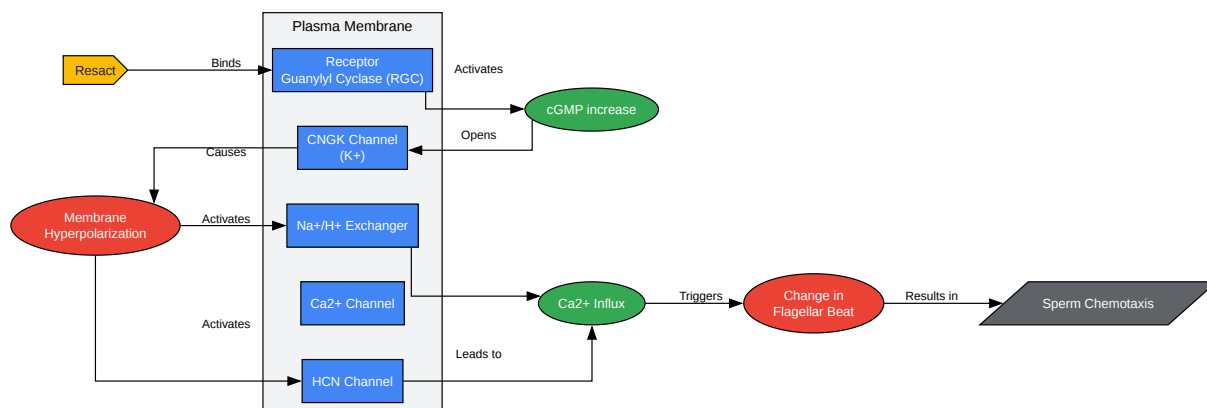
Resact Concentration	Experimental Context / Method	Observed Effect	Reference(s)
Single Molecule	Theoretical & Experimental	The signaling pathway is sensitive enough to be triggered by a single Resact molecule binding to its receptor.	[5][8]
Picomolar (pM) Range	Microfluidic Chemotaxis Device	Chemotactic behavior was observed with a maximum Resact concentration of 240 pM in the gradient channel (generated from a 10 nM source).	[6]
Nanomolar (nM) Range	Microfluidic Chemotaxis Device	Source channel concentrations of 10 nM were effective in creating a gradient that induced a clear chemotactic response.	[6][9]
50 Micromolar (μM)	Egg-Extract Analysis	The equivalent concentration of Resact released by a single egg is estimated to be 50 μM.	[5]

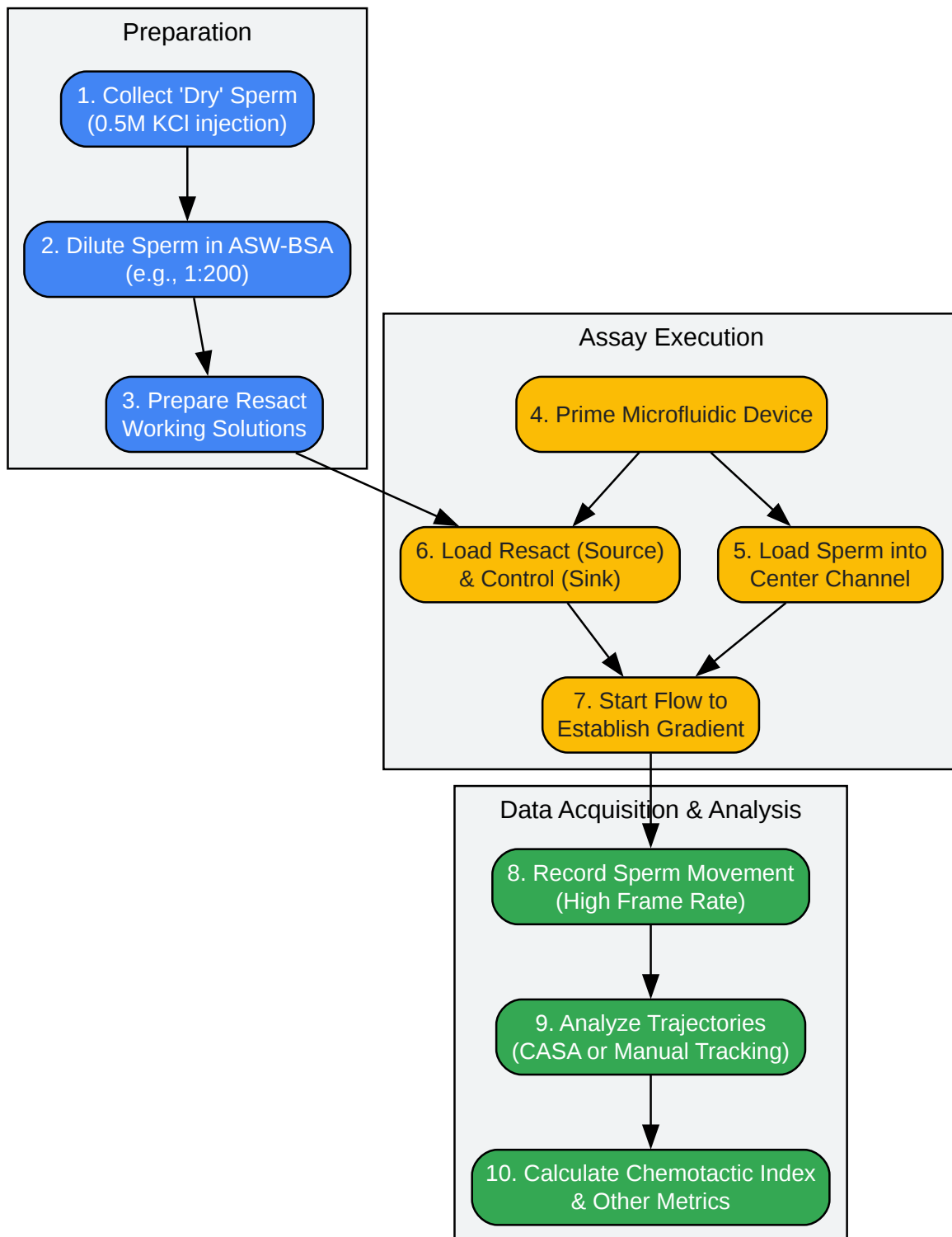
Resact Signaling Pathway

The chemotactic signaling pathway in sea urchin sperm is initiated by the binding of **Resact** to its receptor, a transmembrane guanylyl cyclase (GC).[8][10] This event triggers a cascade of intracellular signals that ultimately modulate the flagellar beat pattern, causing the sperm to turn and swim up the chemoattractant gradient.

- **Binding and cGMP Production:** **Resact** binds to the extracellular domain of the receptor guanylyl cyclase (RGC) located on the sperm's plasma membrane.^[4] This binding activates the cyclase, which rapidly converts GTP to cyclic GMP (cGMP), leading to a transient surge in intracellular cGMP levels.^{[8][11]}
- **Membrane Hyperpolarization:** The increase in cGMP opens cGMP-gated K⁺ channels (CNGK), causing an efflux of potassium ions and a brief hyperpolarization of the cell membrane.^[10]
- **Activation of Downstream Channels:** This hyperpolarization activates two other key components: a Na⁺/H⁺ exchanger (NHE) and hyperpolarization-activated cyclic nucleotide-gated (HCN) channels.^[10]
- **Calcium Influx:** The activation of these channels leads to an influx of extracellular Ca²⁺ into the flagellum.^{[4][8]}
- **Flagellar Response:** The localized increase in intracellular Ca²⁺ concentration alters the asymmetry of the flagellar beat, causing the sperm to make a turn.^{[3][5]} By integrating these signals as it swims in a circular or helical path, the sperm progressively adjusts its trajectory towards the source of **Resact**.^[5]

Signaling Pathway Diagram





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